

Section 1: Chemical Identification and Physicochemical Profile

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Compound of Interest

Compound Name: 4-chloro-N-phenylbenzenesulfonamide

CAS No.: 7454-47-9

Cat. No.: B1332494

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4-chloro-N-phenylbenzenesulfonamide (CAS No. 7454-47-9) is a member of the sulfonamide class of compounds.[1] Structurally, it consists of a 4-chlorobenzenesulfonyl group bonded to an N-phenylamine moiety.[2] Understanding its fundamental physical and chemical properties is the first step in a robust risk assessment, as these characteristics dictate its behavior in a laboratory setting and influence appropriate handling and storage procedures.

The compound is a solid at room temperature. Its molecular structure and properties are summarized below. This data is crucial for anticipating its solubility, stability, and potential interactions.

Property	Value	Source
CAS Number	7454-47-9	[1][2]
Molecular Formula	C12H10ClNO2S	[1][2]
Molecular Weight	267.73 g/mol	[1][2]
IUPAC Name	4-chloro-N-phenylbenzenesulfonamide	[2]
Physical Form	Solid	
Synonyms	Benzenesulfonamide, 4-chloro-N-phenyl-; N-Phenyl-4-chlorobenzenesulfonamide	[1][2]
Topological Polar Surface Area	54.6 Å ²	[2]
Complexity	325	[2]

Section 2: Comprehensive Hazard Assessment

A thorough understanding of the potential hazards is paramount for mitigating risk. While comprehensive toxicological data for this specific molecule is not fully available, the Globally Harmonized System (GHS) classifications provided by suppliers, along with data from structurally related sulfonamides, form a reliable basis for a conservative safety approach.[3]

GHS Hazard Classification

The primary hazards associated with **4-chloro-N-phenylbenzenesulfonamide** are related to acute toxicity and irritation. Different suppliers may provide slightly varying classifications, so it is critical to consult the specific SDS provided with your material. A synthesis of available data indicates the following primary hazards:

Hazard Class	Hazard Code	Description	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed	Warning
Acute Toxicity, Dermal	H312	Harmful in contact with skin	Warning
Acute Toxicity, Inhalation	H332	Harmful if inhaled	Warning
Skin Corrosion/Irritation	H315	Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	Warning
STOT, Single Exposure	H335	May cause respiratory irritation	Warning

Data synthesized from multiple sources for the target compound and close structural analogs.
[\[3\]](#)[\[4\]](#)[\[5\]](#)

Expert Insight: The "Warning" signal word indicates a moderate hazard level. The primary risk when handling this compound as a solid powder is the generation of airborne dust, which presents an inhalation hazard (H332, H335).[\[3\]](#) Direct contact with skin and eyes can lead to irritation (H315, H319), and potential systemic effects if absorbed (H312).[\[4\]](#)

Toxicological Profile

The toxicological properties of **4-chloro-N-phenylbenzenesulfonamide** have not been fully investigated.[\[3\]](#) However, compounds of the sulfonamide class can present risks, including potential kidney damage with significant exposure.[\[6\]](#) Therefore, in the absence of specific data, a cautious approach that minimizes all routes of exposure is scientifically mandated.

Routes of Exposure & Symptoms:

- Inhalation: May cause respiratory tract irritation, coughing, and shortness of breath. Harmful if inhaled.[\[3\]](#)

- Skin Contact: Causes skin irritation. May be harmful if absorbed through the skin.[3][4]
- Eye Contact: Causes serious eye irritation, leading to redness and pain.[3][4]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation.

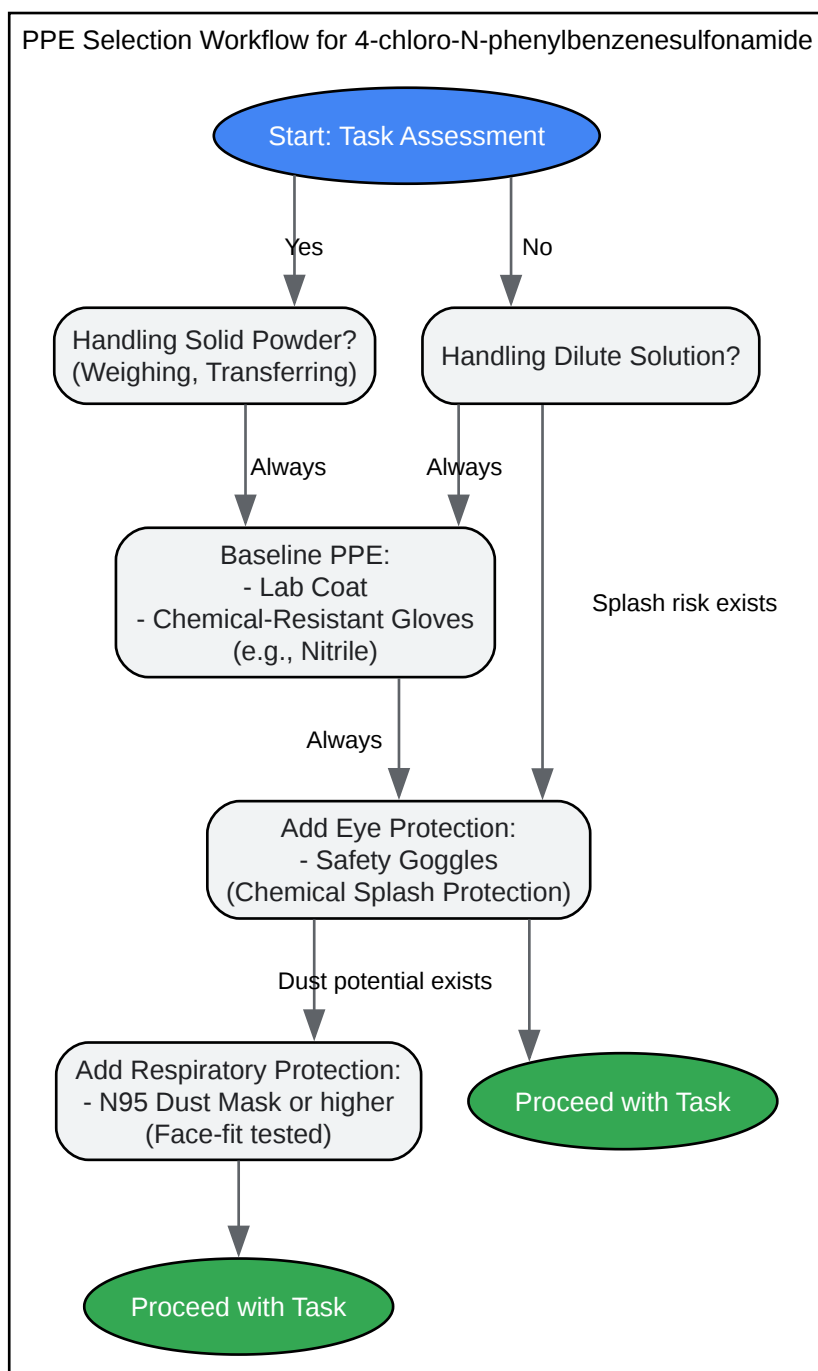
Section 3: Exposure Control and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering and administrative controls should be the primary means of protection, with PPE serving as the final barrier.

Engineering Controls:

- Fume Hood: All weighing and solution preparation activities involving the solid compound should be performed inside a certified chemical fume hood to control airborne dust and vapors.[7]
- Ventilation: Ensure the laboratory has adequate general ventilation. Eyewash stations and safety showers must be readily accessible.[7]

Personal Protective Equipment (PPE): The selection of PPE is not a one-size-fits-all checklist; it is a dynamic risk-based decision process. The following diagram illustrates a logical workflow for selecting appropriate PPE for handling this compound.



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Caption: PPE selection workflow based on the task being performed.

Detailed PPE Specifications:

- **Eye and Face Protection:** Use chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[8] A face shield may be required for tasks with a high splash potential.[9]
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber).[9][10] Gloves should be inspected for tears or holes before each use and replaced regularly.[11] Contaminated clothing should be removed immediately and washed before reuse.[12]
- **Respiratory Protection:** For tasks that may generate dust, a NIOSH/MSHA-approved N95 particulate respirator or higher is required.[7] All tight-fitting respirators must be properly face-fit tested to ensure their effectiveness.[11]

Section 4: Safe Laboratory Handling and Storage Protocols

Adherence to standardized protocols is essential for preventing accidental exposure and maintaining a safe laboratory environment.

Handling Solid Compound

- **Preparation:** Before handling, ensure the work area (chemical fume hood) is clean and uncluttered. Assemble all necessary equipment.
- **Don PPE:** Put on all required PPE as determined by your risk assessment (see Section 3).
- **Weighing:** Use a weigh boat or creased weighing paper. Handle the container and spatula carefully to minimize the generation of airborne dust. Perform this task over a surface that is easy to decontaminate.
- **Transfer/Dissolution:** If transferring to a flask for dissolution, do so slowly. Add solvent to the solid carefully to avoid splashing.
- **Cleanup:** After handling, decontaminate the spatula and work surface. Dispose of the weigh boat and any contaminated wipes in a designated solid chemical waste container.

- Doff PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated exterior. Wash hands thoroughly with soap and water.[13]

Storage Requirements

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous reactions.

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[14]
- Location: Store in a cool, dry, and well-ventilated area.[7][14]
- Incompatibilities: Segregate from strong oxidizing agents.[7][14] Contact with these materials could lead to a vigorous, potentially hazardous reaction.
- Stability: The compound is generally stable under recommended storage conditions.[15] However, like many sulfonamides, long-term stability, especially in solution or at elevated temperatures, should be considered.[16]

Section 5: Emergency Response Procedures

In the event of an emergency, a calm and methodical response is crucial. All laboratory personnel should be familiar with these procedures.

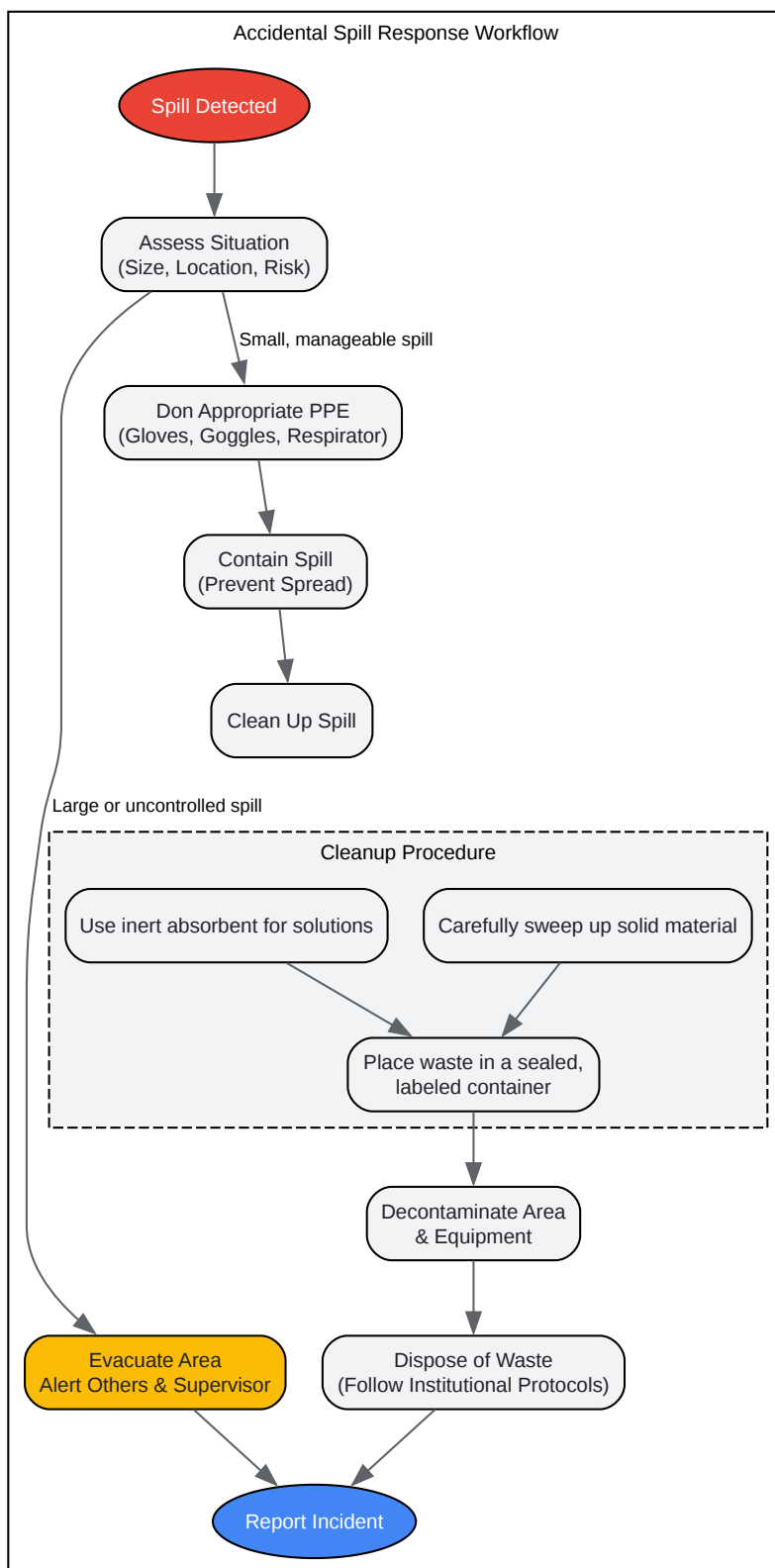
First-Aid Measures

- General Advice: Move the victim out of the dangerous area. If symptoms persist, seek medical attention and show the attending physician this safety guide or the product SDS.[13][14]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][17] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[3][17] If skin irritation occurs, seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[13][18] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[19] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[13] Seek immediate medical attention.

Accidental Release and Spill Cleanup

The following workflow provides a systematic approach to managing a spill.



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